

Technical Guide: Chlorpheniramine N-Oxide Dihydrochloride in Cell Culture Experiments[1]

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Compound of Interest

Compound Name: *Chlorpheniramine N-Oxide Dihydrochloride*
Cat. No.: *B12293928*

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Abstract

Chlorpheniramine N-Oxide Dihydrochloride (CAS: 120244-82-8) is the primary oxidative metabolite and a degradation impurity of the first-generation antihistamine Chlorpheniramine. [1][2] In drug development, this compound is critical for two distinct workflows: Impurity Qualification (adhering to ICH Q3B guidelines) and Metabolic Retro-Reduction Studies.[1]

While often considered a metabolic "dead end," tertiary amine N-oxides can act as hypoxic reservoirs, reverting to the pharmacologically active parent drug via retro-reduction.[1] This guide provides the physicochemical handling requirements and experimental protocols to assess both the cytotoxicity and the metabolic stability of this compound in vitro.

Physicochemical Properties & Reconstitution

The Dihydrochloride salt form renders the molecule highly water-soluble but significantly acidic. [1] Improper handling leads to culture acidification, causing false-positive cytotoxicity.[1]

Property	Specification
Molecular Formula	C ₁₆ H ₁₉ ClN ₂ O ^{[1][3]} · 2HCl
Molecular Weight	363.71 g/mol
Solubility	Water (up to 50 mM), DMSO (up to 100 mM), Methanol
Acidity	2HCl salt releases protons upon dissolution. ^[1] Requires buffering.
Stability	Hygroscopic. ^[1] Store at -20°C. Avoid Autoclaving (N-oxides are thermally labile). ^[1]

Reconstitution Protocol (Stock Solution)

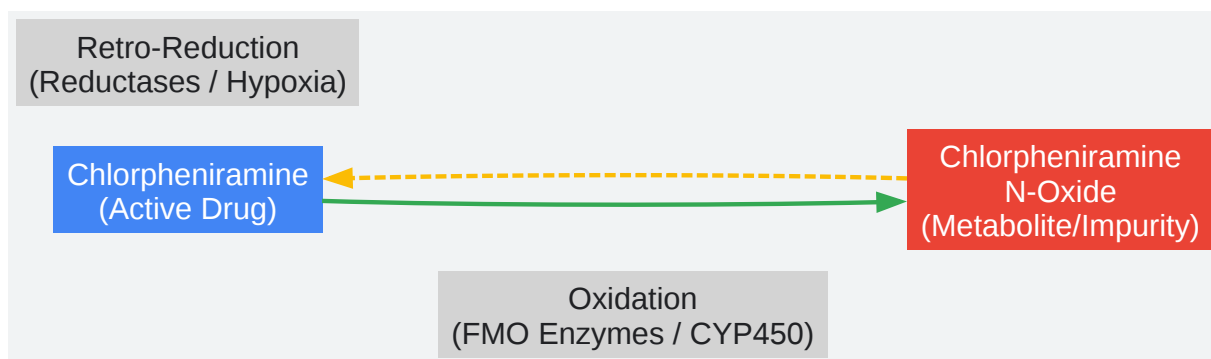
- Solvent Choice: Use sterile DMSO for long-term storage (100 mM stock) to prevent hydrolysis.^[1] Use sterile water only for immediate use.
- Weighing: Weigh rapidly; the compound is hygroscopic.
- Dissolution: Dissolve to 100 mM in DMSO.
- Sterilization: Do not autoclave. Use a 0.22 µm PVDF or PES syringe filter.
- Storage: Aliquot into amber vials (light sensitive) and store at -20°C. Avoid freeze-thaw cycles.

Biological Context & Mechanism

Understanding the bidirectional metabolism of Chlorpheniramine is essential for interpreting cell culture data. The N-oxide is formed via Flavin-containing Monooxygenases (FMOs) but can be converted back to the parent drug by reductases (e.g., aldehyde oxidase, hemoglobin) or under hypoxic conditions.^[1]

Visualization: The Retro-Reduction Cycle

The following diagram illustrates the metabolic interplay. In cell culture, if you detect the parent drug after treating with the N-oxide, this pathway is the cause.



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Caption: Bidirectional metabolism. Green arrow: Oxidative clearance. Yellow dashed arrow: Retro-reduction, which may occur in hypoxic cell cultures or liver models.[1]

Application 1: Comparative Cytotoxicity Profiling

Objective: To determine if the N-Oxide impurity is more toxic than the parent drug (Chlorpheniramine Maleate), a requirement for impurity qualification.[1]

Experimental Design

- Cell Model: HepG2 (Liver carcinoma) or HUVEC (Endothelial).[1]
- Controls:
 - Positive Control:[1] Chlorpheniramine Maleate (Parent).[1][2]
 - Negative Control:[1] Vehicle (0.5% DMSO max).[1]
 - Blank: Media only.[1]
- Readout: MTT or CellTiter-Glo (ATP) assay.[1]

Detailed Protocol

- Seeding: Seed cells at 5,000–10,000 cells/well in a 96-well plate. Incubate for 24 hours to allow attachment.

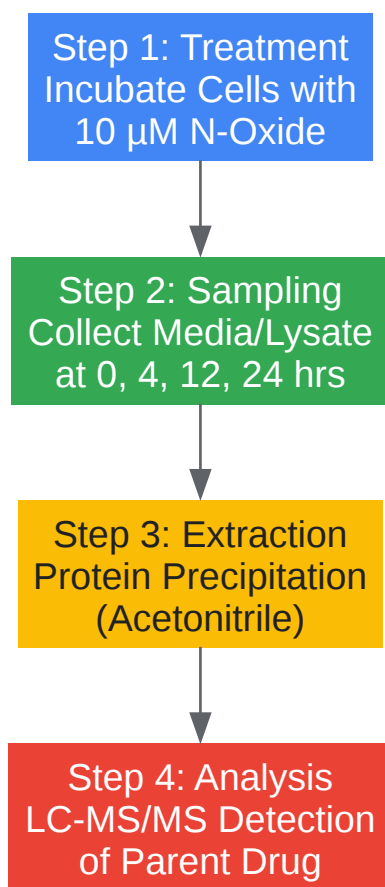
- Preparation of Working Solutions (Critical Step):
 - Dilute the 100 mM DMSO stock into culture media to achieve concentrations: 0.1, 1, 10, 50, 100, 500, 1000 μ M.
 - pH Check: Since this is a Dihydrochloride salt, high concentrations (≥ 500 μ M) may acidify the media (turning phenol red to yellow).^[1] Neutralize with 1N NaOH if necessary before adding to cells.
- Treatment: Aspirate old media and add 100 μ L of treatment media. Incubate for 24 or 48 hours.
- Assay:
 - Add 10 μ L of MTT reagent (5 mg/mL). Incubate 3–4 hours at 37°C.
 - Solubilize formazan crystals with DMSO or SDS-HCl.^[1]
- Analysis: Measure absorbance at 570 nm. Calculate IC₅₀.

Interpretation: If the N-Oxide IC₅₀ is significantly lower than the Parent IC₅₀, the impurity is considered "super-toxic" and requires strict control limits.^[1]

Application 2: Metabolic Stability (Retro-Reduction)

Objective: To assess if the cell model converts the inactive N-Oxide back into the active parent drug.^[1] This is common in hepatocyte models or hypoxic solid tumor models.

Experimental Workflow Visualization



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Caption: Workflow for assessing the metabolic stability and retro-reduction of Chlorpheniramine N-Oxide.

Protocol

- System: Primary Hepatocytes or Liver Microsomes (S9 fraction).[1]
- Dosing: Spike cell media with 10 μ M Chlorpheniramine N-Oxide.
- Incubation: Incubate at 37°C under standard (20% O₂) or hypoxic (1% O₂) conditions.
- Sampling: Remove aliquots at 0, 30, 60, 120, and 240 minutes.
- Quenching: Add 3 volumes of ice-cold Acetonitrile containing an internal standard (e.g., Deuterated Chlorpheniramine).

- Analysis: Centrifuge (10,000 x g, 10 min) and inject supernatant into LC-MS/MS. Monitor the transition for Chlorpheniramine (Parent) to quantify conversion rates.

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